

# 2-bromoacetamide storage conditions stability

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## Compound Focus: 2-Bromoacetamide

CAS No.: 683-57-8

Cat. No.: S662042

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## Chemical Data Summary

The table below consolidates the key physical and chemical data for **2-bromoacetamide**.

Property	Specification / Value	Source / Citation
CAS Number	683-57-8	[1] [2]
Molecular Formula	C <sub>2</sub> H <sub>4</sub> BrNO	[1] [2]
Molecular Weight	137.96 g/mol	[1] [2]
Appearance	White to off-white crystalline powder or flake crystal	[1] [2]
Purity	≥ 98% (Assay)	[2]
Melting Point	~105 °C	[3]

## Storage & Stability: FAQ for Researchers

Here are answers to frequently asked questions that users might encounter during their experiments.

**What are the storage conditions for 2-bromoacetamide powder?** The solid powder should be stored at **room temperature (RT)** [2]. It is crucial to protect it from **light and moisture**, as it is documented as being both **light sensitive and moisture sensitive** [3]. Storing it in a sealed, amber desiccator at room temperature is recommended.

**How should I prepare and store stock solutions of 2-bromoacetamide?** 2-bromoacetamide is often dissolved in DMSO to make concentrated stock solutions (e.g., 100 mg/mL) [1].

- **Storage Temperature:** These solutions should be stored at **-20°C** for short-term use (one month) or at **-80°C** for longer-term storage (up to 6 months) [1].
- **Handling Note:** The DMSO stock solution is **hygroscopic** (absorbs moisture from the air), so it is best practice to use newly opened DMSO for preparation and to aliquot the solution to avoid repeated freeze-thaw cycles [1].

**What is the typical shelf life of 2-bromoacetamide?**

- **Solid Powder:** When stored correctly (RT, in the dark, and dry), the powder is generally stable. The search results do not specify an exact shelf life for the solid under these conditions.
- **Solution Form:** The stability is time- and temperature-dependent. Refer to the following table for data on solution stability:

Form	Concentration / Solvent	Storage Temperature	Stability / Shelf Life
Solid Powder	N/A	Room Temperature	Stable for years when protected from light and moisture [2].
Ready-made Solution	10 mM in DMSO	-20°C	1 month [1].
Ready-made Solution	10 mM in DMSO	-80°C	6 months [1].
Reconstituted Solution	100 mg/mL in DMSO (prepared from solid)	-20°C	1 month [1].
Reconstituted Solution	100 mg/mL in DMSO (prepared from solid)	-80°C	6 months [1].

## Troubleshooting Common Experimental Issues

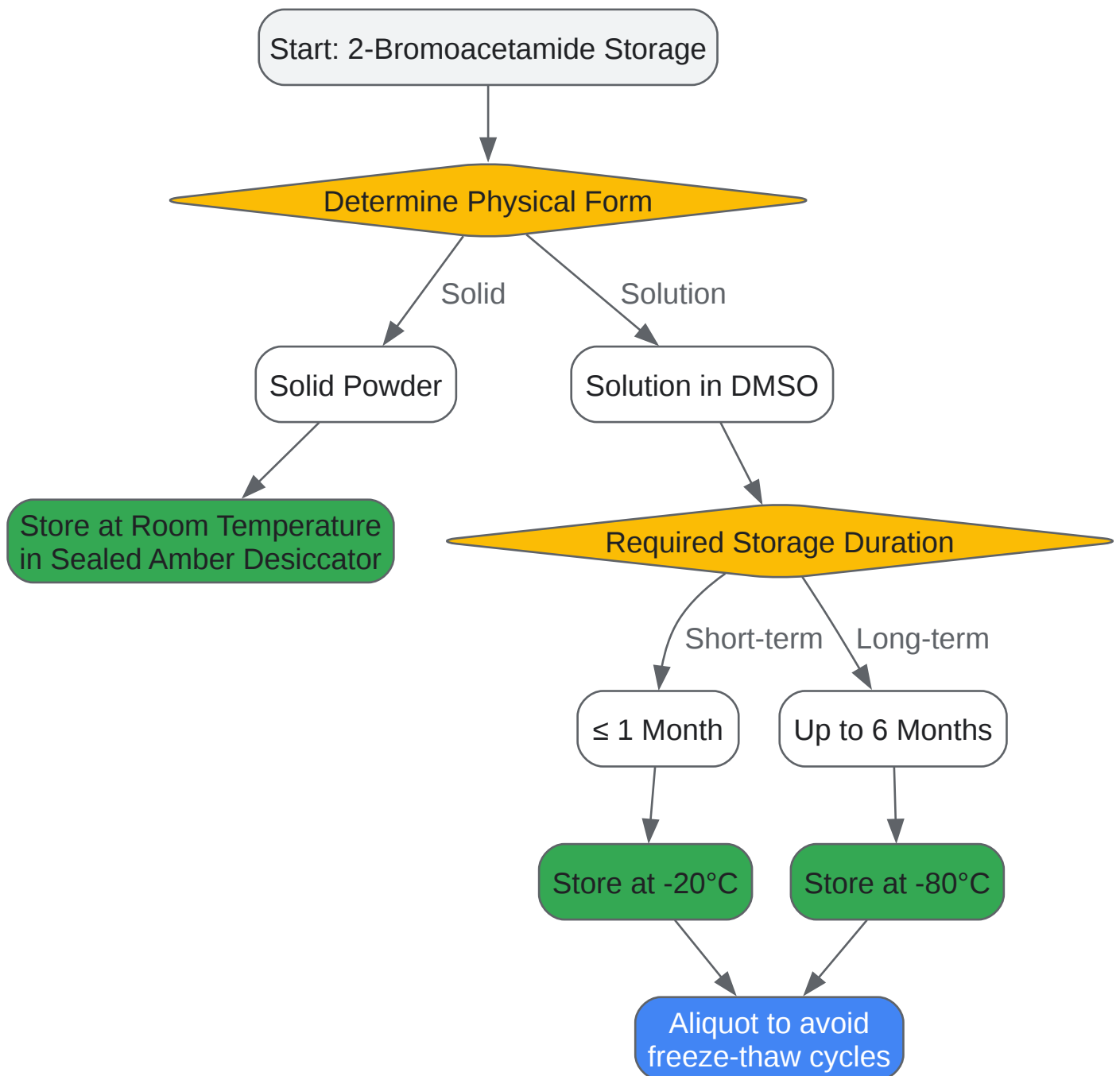
### Problem: Observed reduced bioactivity or precipitation in assays.

- **Potential Cause 1:** Decomposition of the stock solution due to improper storage or exceeding the recommended shelf life.
- **Solution:** Prepare a fresh stock solution from the solid powder. Aliquot the new solution to minimize freeze-thaw cycles and strictly adhere to the recommended storage temperatures.
- **Potential Cause 2:** The compound may be degrading due to exposure to light or moisture during handling.
- **Solution:** Perform all weighing and solution preparation in a fume hood, using amber vials or wrapping containers in aluminum foil to protect from light. Ensure the solid is stored in a desiccator.

### Problem: Inconsistent results in oocyte maturation studies.

- **Background:** A key study found that **2-bromoacetamide** disrupts spindle structure and cytoskeleton function in mouse and human oocytes [4] [1].
- **Solution:** Ensure consistent and accurate dosing. The cited study used concentrations in the range of **3.5-4 mg/L** with exposure times of **8-24 hours** to observe these disruptive effects [1]. Precise concentration preparation from a fresh, verified stock solution is critical for reproducibility.

The following workflow summarizes the key decision points for proper storage:



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## Experimental Protocol Summary

For researchers designing experiments based on cited literature, here is a summary of a key methodology:

**Study on Oocyte Maturation (In Vitro)** [4] [1]

- **Objective:** To investigate the toxic effects of **2-bromoacetamide** on oocyte maturation in mouse and human models.
- **Compound Preparation:** **2-Bromoacetamide** was dissolved to create stock solutions. Working concentrations were then prepared in the maturation medium.
- **Experimental Model:** Mouse and human oocytes were subjected to *in vitro* maturation (IVM).
- **Treatment:** Oocytes were exposed to **2-bromoacetamide** at concentrations of **3.5 to 4 mg/L** for a period of **8 to 24 hours** during maturation.
- **Key Observations:** The treatment led to a dose-dependent reduction in the polar body extrusion rate (a key indicator of maturation), disruption of the meiotic spindle structure, and interference with actin filament organization, primarily attributed to cytoskeletal damage.

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## References

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3. N-Bromoacetamide, 5G - B0530-5G [labproinc.com]
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